

Standard Operating Procedure for T140 Peptide Stock Solution Preparation

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Compound of Interest

Compound Name: *T140 peptide*

Cat. No.: *B1602424*

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Application Notes

The **T140 peptide** is a potent and specific antagonist of the C-X-C chemokine receptor type 4 (CXCR4)^[1]. Derived from polyphemusin II, a peptide found in the American horseshoe crab, T140 is a 14-amino acid peptide that plays a critical role in various research and therapeutic contexts^[1]. Its primary mechanism of action involves blocking the binding of the natural ligand, stromal cell-derived factor-1 (SDF-1 α), to CXCR4. This inhibition disrupts downstream signaling pathways crucial for cell migration, proliferation, and survival^[1].

Due to its targeted antagonism of the CXCR4 receptor, T140 has significant applications in several key areas of research:

- Anti-HIV Research: CXCR4 is a major co-receptor for T-tropic (X4) strains of HIV-1 to enter host cells. By blocking this receptor, T140 effectively inhibits the entry of these viral strains, making it a valuable tool in the study of HIV/AIDS and the development of novel antiviral therapies^[1].
- Cancer Research: The CXCR4/SDF-1 α axis is implicated in the metastasis of various cancers. By disrupting this pathway, T140 can inhibit the migration and invasion of cancer cells, offering a promising avenue for research into targeted cancer therapies^[1].

- Imaging Studies: Labeled with radioisotopes, T140 can be used as a probe for the non-invasive imaging of CXCR4 expression in tumors, aiding in cancer diagnosis and monitoring[1].

The preparation of a stable and accurately concentrated T140 stock solution is a critical first step for ensuring the reliability and reproducibility of experimental results. This document provides a detailed protocol for the proper handling, reconstitution, and storage of lyophilized **T140 peptide**.

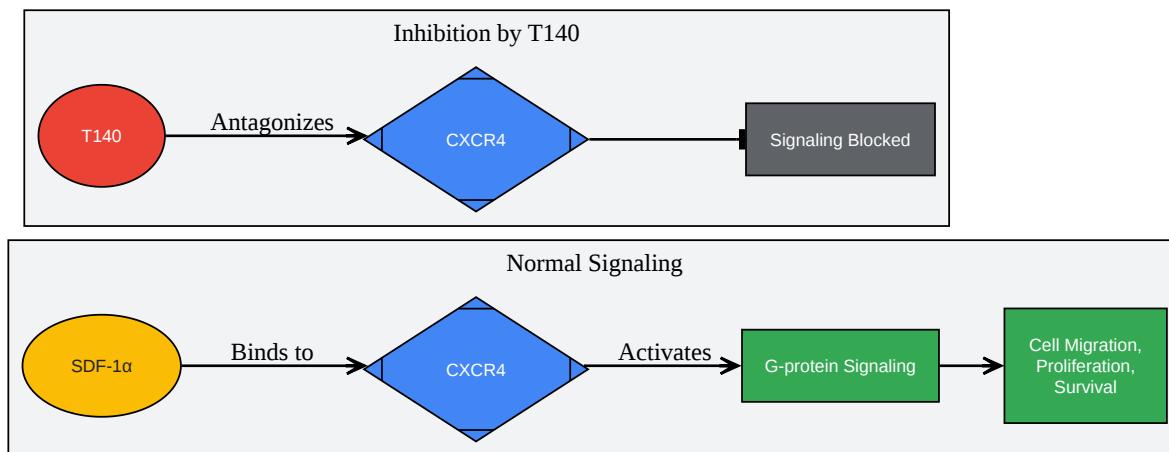
Physicochemical Properties and Storage Recommendations

A summary of the key properties of the **T140 peptide** and recommended storage conditions are provided in the table below. Adherence to these guidelines is crucial for maintaining the integrity and activity of the peptide.

Property	Value
Molecular Formula	C ₉₀ H ₁₄₁ N ₃₃ O ₁₈ S ₂
Molecular Weight	2037.4 g/mol [1][2]
Amino Acid Sequence	H-Arg-Arg-2Nal-Cys(1)-Tyr-Arg-Lys-D-Lys-Pro-Tyr-Arg-Cit-Cys(1)-Arg-OH[2]
Appearance	Lyophilized white powder
Storage (Lyophilized)	Store at -20°C to -80°C in a dry, dark environment.[3] Under these conditions, the lyophilized peptide can be stable for several years.
Storage (In Solution)	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.[3] Solutions are generally stable for weeks to months at -20°C.

Signaling Pathway of CXCR4 Antagonism by T140

The following diagram illustrates the mechanism of T140 in blocking the CXCR4 signaling pathway.



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Caption: T140 competitively inhibits SDF-1 α binding to CXCR4, blocking downstream signaling.

Experimental Protocol: T140 Peptide Stock Solution Preparation

This protocol details the steps for reconstituting lyophilized **T140 peptide** to create a stock solution. The amino acid sequence of T140 is rich in basic residues (Arginine and Lysine), indicating that it is a basic peptide. Basic peptides are generally soluble in acidic solutions. Therefore, an acidic solvent is recommended for reconstitution.

Materials:

- Lyophilized **T140 peptide**
- Sterile, nuclease-free water

- Glacial acetic acid
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

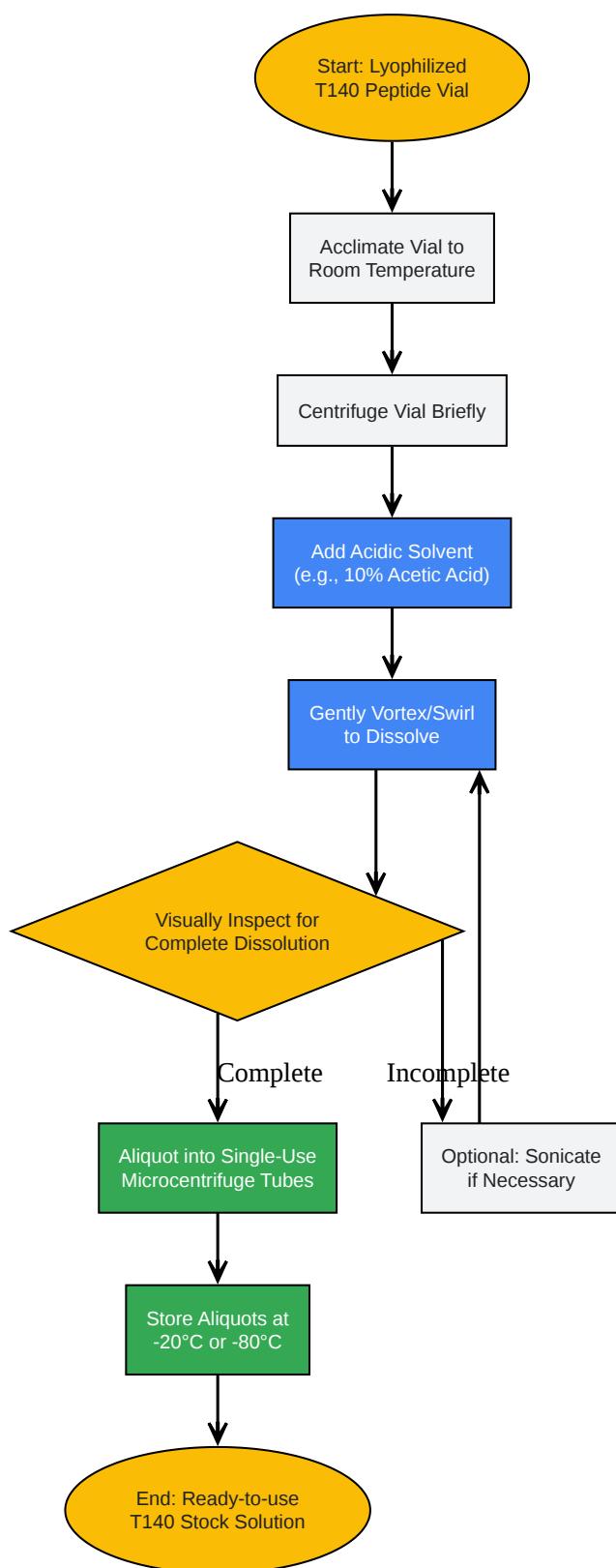
Procedure:

- Preparation and Acclimation:
 - Before opening, allow the vial of lyophilized **T140 peptide** to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation of atmospheric moisture, which can affect the stability of the peptide.
 - Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- Solvent Preparation:
 - Prepare a 10% acetic acid solution by adding 1 part glacial acetic acid to 9 parts sterile, nuclease-free water.
 - For a less acidic option, a 0.1% acetic acid solution can be prepared by diluting the 10% solution 1:100 with sterile, nuclease-free water.
- Reconstitution:
 - Carefully open the vial and add the desired volume of the prepared acidic solvent to achieve the target stock concentration (e.g., 1 mg/mL). It is advisable to start with a small amount of solvent and add more if needed.
 - Gently swirl or vortex the vial to dissolve the peptide. Avoid vigorous shaking, as this can cause aggregation.

- If the peptide does not dissolve completely, sonication for a few minutes may aid in dissolution.
- Verification and Aliquoting:
 - Visually inspect the solution to ensure it is clear and free of particulates. A clear solution indicates complete reconstitution.
 - Once fully dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, low-protein binding microcentrifuge tubes. This minimizes the number of freeze-thaw cycles the main stock undergoes.
- Storage:
 - Store the aliquots at -20°C or -80°C for long-term storage.

Experimental Workflow for T140 Stock Solution Preparation

The following diagram outlines the workflow for the preparation of the **T140 peptide** stock solution.

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Caption: Workflow for the reconstitution and storage of **T140 peptide**.

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